

An In-depth Technical Guide to Camaric Acid (CAS Number: 146450-83-1)

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For Researchers, Scientists, and Drug Development Professionals

Abstract

Camaric acid, a pentacyclic triterpenoid primarily isolated from the plant Lantana camara, has demonstrated a wide spectrum of biological activities, positioning it as a compound of significant interest for therapeutic research. This technical guide provides a comprehensive overview of the available scientific data on Camaric acid, including its physicochemical properties, and diverse pharmacological effects such as antibacterial, antileishmanial, antitrypanosomal, nematicidal, and anti-inflammatory activities. This document consolidates quantitative data from various studies, details relevant experimental protocols, and visualizes the proposed mechanism of action, particularly its role in modulating inflammatory signaling pathways.

Physicochemical Properties

Camaric acid is a complex organic molecule with the following key identifiers and properties.



Property	Value	
CAS Number	146450-83-1	
Molecular Formula	C35H52O6	
Molecular Weight	568.79 g/mol	
IUPAC Name	(1S,2R,4aR,6aS,7R,10aS,12aR,12bS)-10a-hydroxy-2,4a,7,12b-tetramethyl-9-oxo-1-[(Z)-2-methylbut-2-enoyl]oxy-1,2,3,4,4a,5,6,6a,7,8,9,10,10a,11,12,12a-hexadecahydropicene-1-carboxylic acid	
Synonyms	(+)-22β-(Angeloyloxy)lantanolic acid	
Appearance	White solid	
Solubility	Soluble in chloroform, dichloromethane, ethyl acetate, DMSO, and acetone.	

Biological Activities and Quantitative Data

Camaric acid has been evaluated for several biological activities. The following tables summarize the available quantitative data.

Table 2.1: Antimicrobial Activity

Target Organism	Assay	Activity Metric	Value	Reference
Staphylococcus aureus	Not specified	IC50	8.74 μΜ	ChemFaces
Methicillin- resistant S. aureus (MRSA)	Not specified	IC50	8.09 μΜ	ChemFaces

Table 2.2: Antiparasitic Activity



Target Organism	Assay	Activity Metric	Value	Reference
Leishmania sp.	Not specified	Activity	Moderate	ChemFaces
Trypanosoma sp.	Not specified	Activity	Highly Potent	ChemFaces

Table 2.3: Nematicidal Activity

Target Organism	Concentration	Mortality	Reference
Meloidogyne incognita (root-knot nematode)	0.5%	95%	ChemFaces

Table 2.4: Anti-inflammatory Activity

Model	Assay	Activity Metric	Value	Reference
TPA-induced mouse ear edema	Edema inhibition	IC50	0.67 mg/ear	ChemFaces

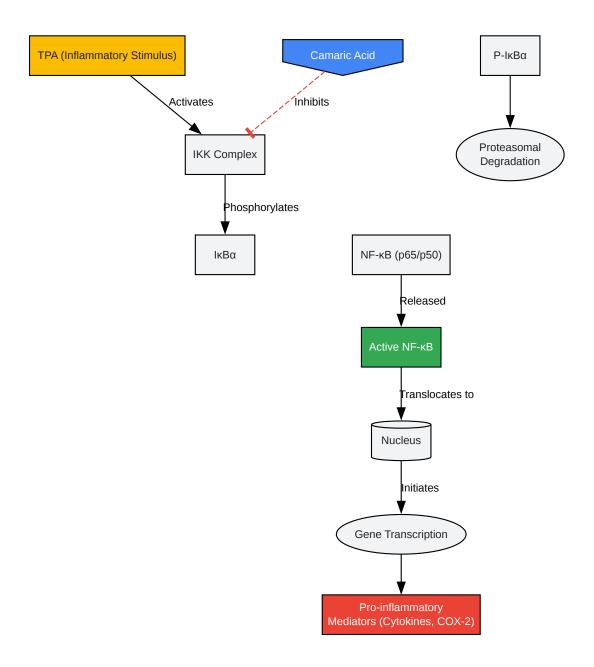
Mechanism of Action

The precise molecular mechanisms underlying the diverse biological activities of **Camaric acid** are not yet fully elucidated. However, based on studies of structurally similar pentacyclic triterpenoids, several potential mechanisms can be proposed.

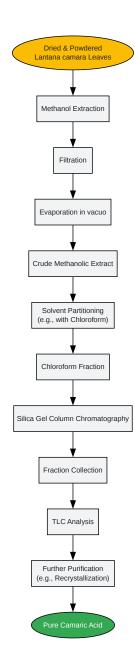
Anti-inflammatory Mechanism

Pentacyclic triterpenoids are well-documented inhibitors of inflammatory pathways.[1][2] A primary target is the Nuclear Factor-kappa B (NF-κB) signaling pathway, a critical regulator of the expression of pro-inflammatory genes.[3][4][5] It is hypothesized that **Camaric acid** may exert its anti-inflammatory effects by inhibiting the activation of IκB kinase (IKK), which would prevent the phosphorylation and subsequent degradation of the inhibitory protein IκBα. This, in turn, would sequester NF-κB in the cytoplasm, preventing its translocation to the nucleus and the transcription of inflammatory mediators such as cytokines, chemokines, and enzymes like COX-2 and iNOS.[2][3][4]

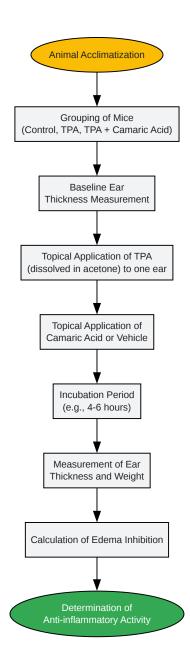












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